

Applications of Strained Thiiranes in Synthesis: Application Notes and Protocols

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Compound of Interest

Compound Name: 9-Thiabicyclo[6.1.0]non-4-ene

CAS No.: 13785-73-4

Cat. No.: B075868

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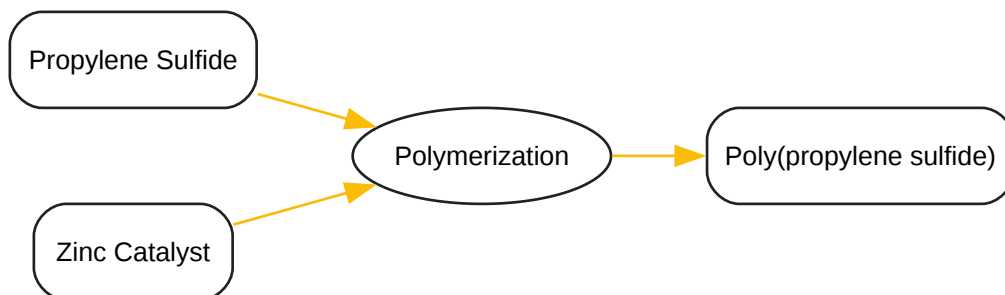
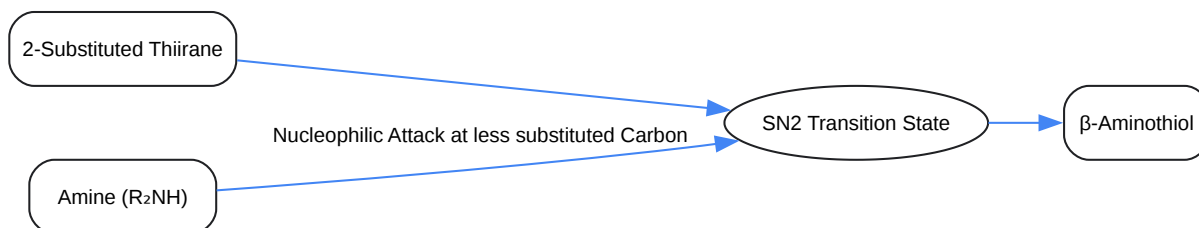
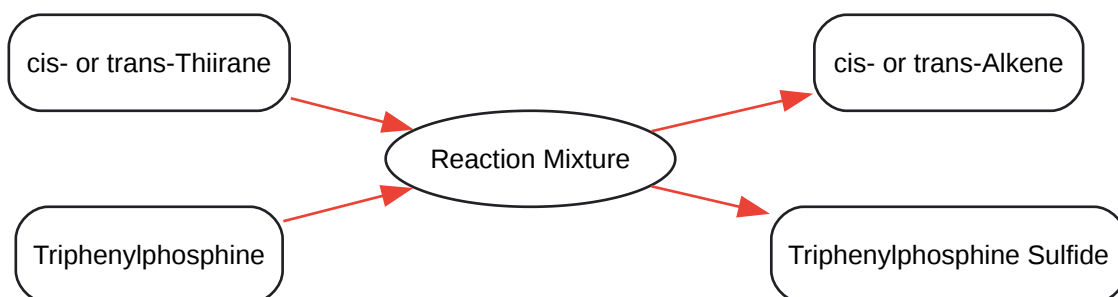
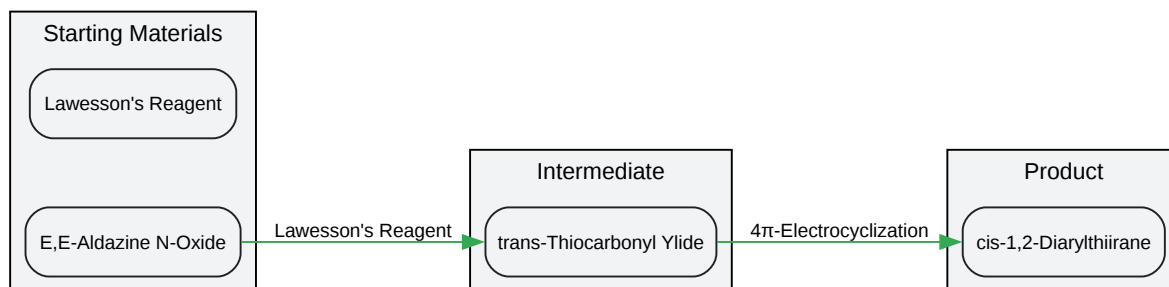
For Researchers, Scientists, and Drug Development Professionals

Thiiranes, the sulfur analogs of epoxides, are versatile three-membered heterocyclic compounds. Their inherent ring strain makes them valuable intermediates in organic synthesis, susceptible to a variety of ring-opening and transformation reactions. This document provides detailed application notes and protocols for key synthetic transformations involving strained thiiranes, with a focus on stereoselective synthesis, desulfurization, regioselective ring-opening, and polymerization.

Application Note 1: Diastereoselective Synthesis of cis-1,2-Diarylthiiranes

The stereoselective synthesis of thiiranes is crucial for their application in asymmetric synthesis and drug development. A highly diastereoselective method for the preparation of cis-1,2-diarylthiiranes has been developed using the reaction of E,E-aldazine N-oxides with Lawesson's reagent. This method proceeds via the stereospecific 4π -electrocyclization of a trans-thiocarbonyl ylide intermediate.^{[1][2]}

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References

- 1. Synthesis of cis-thiiranes as diastereoselective access to epoxide congeners via 4 π -electrocyclization of thiocarbonyl ylides - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. GIST Scholar: Part I: Study on Stereoselective Alkene Synthesis via 4 π -Electrocyclization of Aldazines and Aldazine N-Oxides Part II: Diastereoselective Synthesis of cis-Thiiranes via 4 π -Electrocyclization of Thiocarbonyl Ylides [scholar.gist.ac.kr]
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